

Application Notes and Protocols for Prohexadione-Calcium Formulations with Enhanced Efficacy

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Compound of Interest

Compound Name: Prohexadione

Cat. No.: B166674

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Introduction

Prohexadione-calcium (Pro-Ca) is a widely utilized plant growth regulator that effectively manages vegetative growth in various agricultural and horticultural crops.[1][2] Its primary mechanism involves the inhibition of gibberellin (GA) biosynthesis, leading to reduced shoot elongation and a more compact plant structure.[3][4] The efficacy of Pro-Ca is significantly influenced by its formulation and application methodology. Optimizing formulations through the use of adjuvants, different formulation types, and tank-mixing with other agrochemicals can lead to enhanced uptake, greater biological activity, and improved overall performance.[5]

These application notes provide a comprehensive overview of advanced formulation strategies for Pro-Ca, detailed experimental protocols for efficacy evaluation, and a summary of quantitative data from recent studies.

Mechanism of Action

Prohexadione-calcium functions by interfering with the late stages of gibberellin (GA) biosynthesis. It acts as a structural mimic of 2-oxoglutaric acid, a co-substrate for dioxygenase enzymes such as GA20 3 β -hydroxylase. By blocking these enzymes, Pro-Ca inhibits the

conversion of inactive GAs (e.g., GA₂₀) into highly active, growth-promoting GAs (e.g., GA₁). This leads to a reduction in cell elongation and shoot growth.

Beyond gibberellin inhibition, Pro-Ca also influences other biochemical pathways:

- **Flavonoid Metabolism:** It can alter the formation of flavonoids by inhibiting flavanone 3-hydroxylase, which may trigger pathogen resistance by inducing the production of phytoalexin-like compounds.
- **Ethylene Biosynthesis:** Due to its structural similarity to ascorbic acid, Pro-Ca can reduce ethylene formation, which may lead to an increase in fruit set.

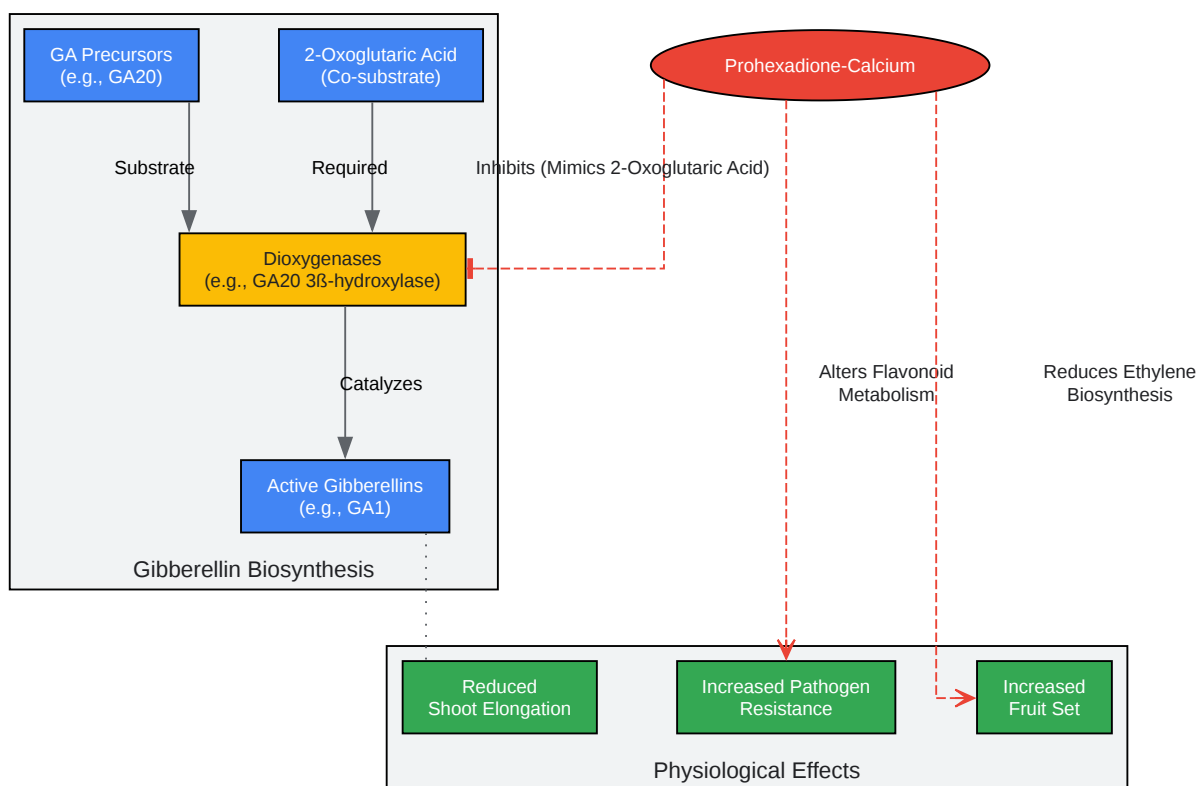


Figure 1. Mechanism of Action of Prohexadione-Calcium

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Caption: Mechanism of Action of **Prohexadione**-Calcium.

Formulation Strategies for Enhanced Efficacy

The performance of Pro-Ca can be significantly improved by moving beyond standard formulations. Recent research has focused on new formulation types, the inclusion of adjuvants, and tank-mix combinations.

- **Formulation Types:** Pro-Ca was initially available as a Water Dispersible Granule (WDG). More recently, an Oil Dispersion (OD) formulation has been introduced, which may offer improved efficacy. Studies suggest the OD formulation can provide similar or enhanced effects in managing vine growth compared to the WDG formulation.
- **Adjuvants:** The addition of adjuvants to the spray tank is critical for optimizing Pro-Ca performance. Adjuvants can increase absorption and effectiveness.
 - **Crop Oil Concentrate (COC) and Non-ionic Surfactants (NIS):** Both are effective in improving the performance of WDG and OD formulations. In peanuts, both adjuvants resulted in comparable pod yield, grade, and economic returns.
 - **Urea Ammonium Nitrate (UAN):** Research has shown that UAN, either alone or mixed with COC, can increase the foliar uptake and efficacy of Pro-Ca in peanuts, leading to shorter main stems and increased pod yield compared to using COC alone.
- **Tank-Mix Combinations:** Combining Pro-Ca with other plant growth regulators or nutrients can produce synergistic effects or provide broader-spectrum growth management.
 - **Mepiquat Chloride:** This combination enhances growth-regulating effects gently, making it suitable for early growth stages. A mix of mepiquat chloride and Pro-Ca has been shown to effectively reduce wheat crop height.
 - **Uniconazole:** For crops already exhibiting vigorous growth, combining Pro-Ca with the fast-acting Uniconazole enhances the speed and effectiveness of growth suppression. The presence of Pro-Ca allows for a lower dose of Uniconazole, mitigating potential negative side effects.

- Potassium Dihydrogen Phosphate: This mixture provides a mild growth inhibition effect while promoting flower and fruit retention.

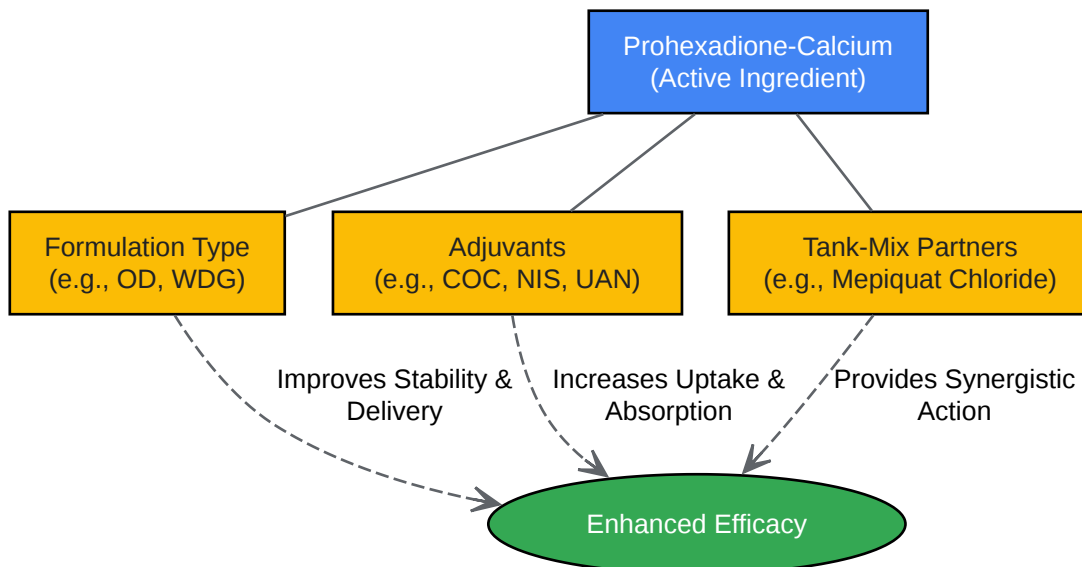


Figure 2. Logic of Enhanced Pro-Ca Formulations

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Caption: Logic of Enhanced Pro-Ca Formulations.

Quantitative Data Summary

The following tables summarize quantitative data on the efficacy of various Pro-Ca formulations across different crops.

Table 1: Efficacy of **Prohexadione**-Calcium Formulations in Peanut (*Arachis hypogaea* L.)

Formulation	Adjuvant	Application Rate (g ai/ha)	Key Outcomes	Citation
WDG & OD	COC or NIS	105	Both formulations yielded similar effects on pod yield, grade, and economic return. Significantly improved yield compared to non-treated control.	
WDG	COC + UAN	Not Specified	Increased pod yield by 9.6% compared to non-treated control.	
WDG	UAN	Not Specified	Increased pod yield by 14.3% compared to non-treated control; more effective than COC alone.	
OD	N/A	70	Significantly increased yield by 594 kg/ha over the non-treated control.	

| WDG | N/A | 105 | Significantly increased yield by 595 kg/ha over the non-treated control. | |

Table 2: Efficacy of **Prohexadione**-Calcium Formulations in Strawberry (cv. Maehyang)

Application Method	Concentration (mg·L ⁻¹)	Key Outcomes	Citation
Foliar Spray	100 - 150	Suppressed petiole length; produced the greatest number of runner plants.	
Drench	50 - 100	Suppressed petiole length; produced the greatest number of runner plants. Drenching caused more sensitive growth inhibition compared to foliar spray.	

| Drench | 200 | Resulted in the lowest number of runner plants, fewer than the control. | |

Table 3: Efficacy of **Prohexadione**-Calcium Formulations in Various Crops

Crop	Application Rate / Concentration	Key Outcomes	Citation
Apple	6 oz/100 gal	Effective for controlling vegetative growth. Requires 10-14 days to slow growth.	
Rice	2-3 g/667m ²	Reduces plant height and internode length, improves lodging resistance.	
Rice (under NaCl stress)	Not Specified	Increased productive tillering rate by 17.1% and total yield per plant by 59.4% compared to salt stress alone.	
Cucumber	30 mg·L ⁻¹	Highest total chlorophyll content. Higher doses (45-60 mg·L ⁻¹) had negative effects on yield and morphology.	

| Super Sweet Corn | 15 ppm | Most effective and economical concentration for mitigating overgrowth in seedlings. | |

Application Notes and Protocols

General Application Guidelines

- Timing: For optimal growth control, Pro-Ca should be applied during periods of active vegetative growth. For example, in apples, the initial application is recommended when new

shoots are 1-3 inches long. It typically takes 10 to 14 days for the growth-slowing effect to become visible.

- **Coverage:** Thorough and uniform spray coverage is essential for consistent results. Application in less than 100 gallons per acre is generally not recommended for tree fruits.
- **Water Quality:** The liquid carrier can influence efficacy. Water pH and mineral content can affect how chemicals dissolve and interact.
- **Reapplication:** Pro-Ca is degraded within the plant, so reapplication may be necessary every 2.5 to 4 weeks to maintain growth control throughout the season, depending on crop vigor and environmental conditions.
- **Solution Stability:** Pro-Ca solutions should be used shortly after preparation. If left for extended periods, the active ingredient can decompose, especially when exposed to light, reducing its efficacy.

Experimental Protocol for Efficacy Evaluation

This protocol provides a generalized framework for conducting field or greenhouse trials to evaluate the efficacy of different Pro-Ca formulations.

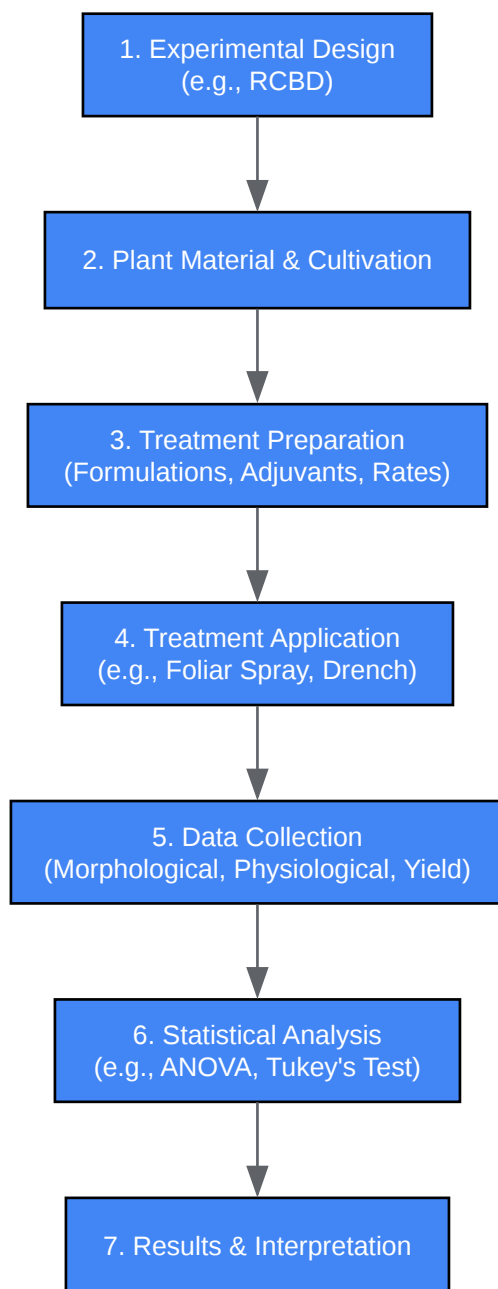


Figure 3. Experimental Workflow for Efficacy Trials

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Caption: Experimental Workflow for Efficacy Trials.

1. Experimental Design

- Layout: Employ a standard statistical design such as a Randomized Complete Block Design (RCBD) to minimize the effects of field variability.

- Replicates: Use a minimum of three to four replications for each treatment to ensure statistical power.
- Treatments: Include a non-treated control group for comparison. Treatments should encompass different formulations (e.g., WDG vs. OD), concentrations/rates, and adjuvant combinations.

2. Plant Material and Cultivation

- Select a uniform plant variety and ensure consistent cultivation practices (e.g., irrigation, fertilization, pest control) across all experimental units to avoid confounding variables.

3. Treatment Preparation

- Stock Solutions: For concentration-based trials, prepare a stock solution of Pro-Ca. For example, dissolve a known weight of Pro-Ca (e.g., from Sigma-Aldrich) in deionized water to create a high-concentration stock.
- Working Solutions: Prepare final working solutions by diluting the stock solution to the desired concentrations (e.g., 50, 100, 150, 200 mg·L⁻¹).
- Field Rates: For rate-based trials, calculate the amount of formulated product (e.g., Kudos® OD or WDG) needed per unit area (e.g., 105 g ai/ha).
- Adjuvants: Add adjuvants (e.g., COC at 1% v/v or NIS at 0.25% v/v) to the spray solution according to manufacturer recommendations. Always follow a proper tank-mixing order (e.g., WALES: Wettable powders, Agitate, Liquid flowables, Emulsifiable concentrates, Surfactants) to prevent physical incompatibility.

4. Treatment Application

- Method: Apply treatments uniformly using the desired method, such as a foliar spray with a calibrated sprayer or a soil/medium drench.
- Volume: Ensure a consistent volume of solution is applied per plant or per unit area. For example, apply 35 mL of solution per plant in pot studies.

- Timing: Apply at the specified growth stage and repeat as required by the experimental design (e.g., a second application 14-21 days after the first).

5. Data Collection

- Morphological Parameters: Measure plant height, main stem length, internode length, stem diameter, and leaf area at regular intervals.
- Physiological Parameters: Assess chlorophyll content (using a SPAD meter), photosynthetic rate, and chlorophyll fluorescence (Fv/Fm) to determine plant health and stress levels.
- Yield and Quality Parameters: At harvest, measure relevant yield components such as fruit/pod number, total yield weight, and quality metrics (e.g., total sound mature kernels in peanut, fruit coloration in strawberry).

6. Statistical Analysis

- Analyze the collected data using Analysis of Variance (ANOVA).
- When significant differences are found, use a mean separation test such as Tukey's test ($p \leq 0.05$) to determine which treatment means are statistically different from one another.

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